

Isopropyl cyanoacrylate CAS number and molecular structure

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Compound of Interest

Compound Name: Isopropyl cyanoacrylate

Cat. No.: B079988

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Isopropyl Cyanoacrylate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Isopropyl cyanoacrylate (ICA) is an alkyl ester of 2-cyanoacrylic acid. It belongs to the cyanoacrylate family, a class of vinyl monomers known for their rapid anionic polymerization in the presence of weak bases, such as moisture.[1] This property makes them highly effective as instant adhesives. **Isopropyl cyanoacrylate**, specifically, has garnered interest in various fields, including industrial, cosmetic, and biomedical applications, due to its unique bonding characteristics and biocompatibility profile.[1][2] This technical guide provides an in-depth overview of **isopropyl cyanoacrylate**, focusing on its chemical and physical properties, synthesis, polymerization, analytical methods, and its applications in the biomedical field.

Chemical and Physical Properties

Isopropyl cyanoacrylate is a colorless liquid with the chemical formula $C_7H_9NO_2$. [1] Its chemical structure is characterized by an acrylate backbone with two electron-withdrawing groups: a nitrile (-CN) and a carboxyl ester (-COOR). [1] This configuration renders the β -carbon of the vinyl group highly susceptible to nucleophilic attack, which initiates the rapid polymerization process. [1]

Table 1: Physical and Chemical Properties of **Isopropyl Cyanoacrylate**

Property	Value	Reference(s)
CAS Number	10586-17-1	[3]
Molecular Formula	C ₇ H ₉ NO ₂	[4]
Molecular Weight	139.15 g/mol	[4]
IUPAC Name	propan-2-yl 2-cyanoprop-2-enoate	[4]
SMILES	<chem>CC(C)OC(=O)C(=C)C#N</chem>	[4]
Boiling Point	206.40 °C @ 760.00 mm Hg (estimated)	[5]
Vapor Pressure	0.198000 mmHg (estimated)	[5]
Flash Point	186.00 °F (85.60 °C) (estimated)	[5]
logP (o/w)	0.570 (estimated)	[5]
Appearance	Colorless liquid	[1]

Molecular Structure

Caption: Molecular structure of **isopropyl cyanoacrylate**.

Experimental Protocols

Synthesis of Isopropyl Cyanoacrylate

The primary method for synthesizing cyanoacrylates is through a Knoevenagel condensation reaction, followed by thermal depolymerization.[1][6]

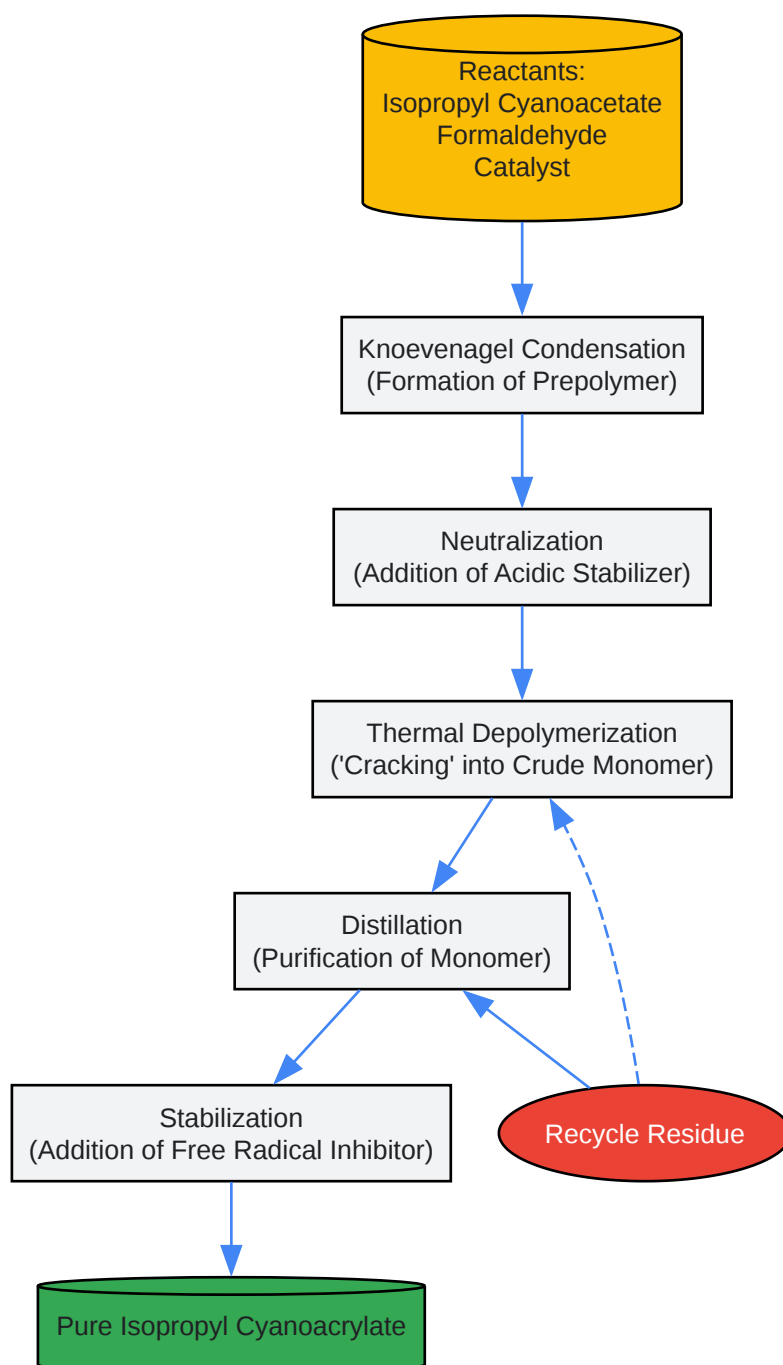
Materials:

- Isopropyl cyanoacetate

- Formaldehyde (or a source of formaldehyde, such as paraformaldehyde)
- A basic catalyst (e.g., piperidine)
- Acidic stabilizer (e.g., phosphoric acid, sulfur dioxide)
- Solvent (e.g., toluene)

Procedure:

- Condensation: Isopropyl cyanoacetate and formaldehyde are reacted in the presence of a basic catalyst. This reaction forms a prepolymer.^[7]
- Neutralization: The basic catalyst is neutralized by the addition of an acidic stabilizer to prevent premature polymerization of the monomer.^[7]
- Depolymerization ("Cracking"): The resulting prepolymer is heated under vacuum. This thermal depolymerization breaks down the polymer into the crude **isopropyl cyanoacrylate** monomer.^{[6][7]}
- Purification: The crude monomer is purified by distillation to remove impurities and any remaining polymer residue. The residue can be recycled back into the cracking process.^{[6][7]}
- Stabilization: A free radical inhibitor, such as hydroquinone, is added to the purified monomer to prevent repolymerization during storage.^[7]



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Caption: General workflow for the synthesis of **isopropyl cyanoacrylate**.

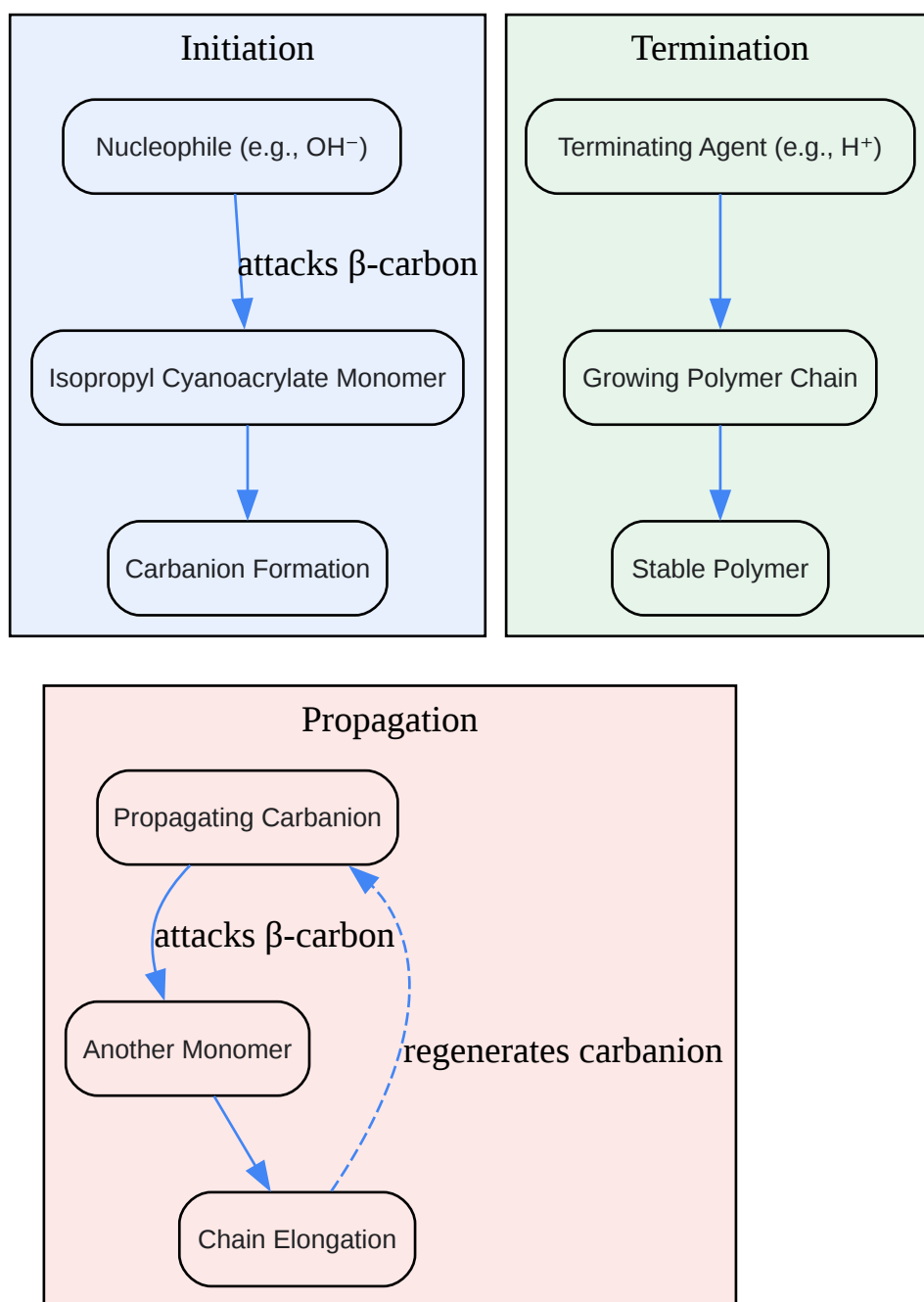
Anionic Polymerization

The utility of **isopropyl cyanoacrylate** as an adhesive stems from its rapid anionic polymerization. This process can be initiated by weak bases, including trace amounts of

moisture on a surface.[8][9]

Mechanism:

- Initiation: A nucleophile (e.g., a hydroxyl ion from water) attacks the electron-deficient β -carbon of the cyanoacrylate monomer. This breaks the carbon-carbon double bond and forms a carbanion at the α -carbon.[6][8]
- Propagation: The newly formed carbanion is a potent nucleophile and rapidly attacks the β -carbon of another monomer molecule. This process repeats, leading to the formation of a long polymer chain. The carbanion is stabilized by resonance through the adjacent cyano and ester groups.[1][8]
- Termination: The polymerization reaction is terminated by the presence of acidic species or by the exhaustion of the monomer.[6]



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Caption: Anionic polymerization mechanism of **isopropyl cyanoacrylate**.

Analytical Methods

Capillary Electrophoresis (CE) for Anion Analysis

This method is suitable for the quantification of inorganic and acidic anions that may be present as impurities or stabilizers in cyanoacrylate adhesives.

Sample Preparation:

- Dissolve a known weight (e.g., 1 g) of the **isopropyl cyanoacrylate** sample in a suitable volume (e.g., 20 mL) of chloroform. Chloroform is an effective solvent for complete dissolution.[\[7\]](#)
- Perform a liquid-liquid extraction to transfer the aqueous-soluble anions to an aqueous phase.[\[10\]](#)
- Add an internal standard, such as chloroacetic acid, to the aqueous extract for quantification.[\[7\]](#)

CE Conditions (Example):

- Capillary: Fused silica
- Background Electrolyte (BGE): A chromate-based electrolyte can be used for indirect UV detection of anions.[\[7\]](#)
- Injection: Hydrodynamic injection.
- Separation Voltage: Reversed polarity (e.g., -10 kV).
- Detection: Indirect UV detection.[\[7\]](#)

High-Performance Liquid Chromatography (HPLC)

While a specific protocol for **isopropyl cyanoacrylate** was not detailed in the search results, a general reverse-phase HPLC method for a similar compound, ethyl cyanoacrylate, can be adapted.

Mobile Phase:

- Acetonitrile (MeCN)

- Water
- Phosphoric acid (for standard RP-HPLC) or formic acid (for MS-compatible methods).[11]

Column:

- A reverse-phase column such as Newcrom R1 (a C18 column with low silanol activity) is suitable.[11]

Detection:

- UV detection or Mass Spectrometry (MS).

Biomedical Applications

Cyanoacrylates have been explored for various medical and dental applications, including as tissue adhesives, for wound closure, and in drug delivery systems.[2][12][13] **Isopropyl cyanoacrylate** has been investigated as a root canal sealer in dentistry.[5][13]

In the context of drug delivery, poly(alkyl cyanoacrylate) (PACA) nanoparticles have shown promise as carriers for therapeutic agents.[14][15] These nanoparticles can be formulated to encapsulate drugs and deliver them to target sites. The biodegradability and the ability to modify the surface properties of these nanoparticles make them an attractive platform for treating diseases like cancer and infections.[14] For instance, n-butyl-2-cyanoacrylate has been shown to effectively trap and slowly release vancomycin in a biodegradable drug delivery device.[16] While this study did not use **isopropyl cyanoacrylate**, it highlights the potential of the cyanoacrylate family in drug delivery.

However, it is important to note that the biocompatibility of cyanoacrylates is dependent on the length of the alkyl chain. Longer chains, such as in octyl cyanoacrylate, tend to degrade slower and produce less local inflammation compared to shorter-chain variants.[2] The degradation of cyanoacrylates can release byproducts, including formaldehyde, which can be cytotoxic.[2] Therefore, the selection of a specific cyanoacrylate for a biomedical application requires careful consideration of its degradation profile and potential toxicity.

Conclusion

Isopropyl cyanoacrylate is a versatile monomer with significant industrial and emerging biomedical applications. Its rapid polymerization and adhesive properties are well-established. For researchers and professionals in drug development, the potential of poly(**isopropyl cyanoacrylate**) nanoparticles as drug delivery vehicles presents an exciting area of investigation. However, a thorough understanding of its synthesis, polymerization kinetics, and biocompatibility is crucial for the successful development of safe and effective biomedical applications. Further research is warranted to fully elucidate the degradation pathways and long-term biocompatibility of **isopropyl cyanoacrylate**-based materials in vivo.

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